

Application Notes and Protocols for Pim-1 Kinase Inhibitor 13

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Compound of Interest

Compound Name: *Pim-1 kinase inhibitor 13*

Cat. No.: *B15614906*

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This document provides detailed application notes and protocols for the preparation and use of a stock solution of **Pim-1 kinase inhibitor 13**, a compound identified as an inhibitor of Pim-1 kinase with an IC₅₀ of 4.41 μ M.^[1] These guidelines are intended to ensure accurate and reproducible experimental results in cancer and immunology research.

Chemical Properties

A clear understanding of the chemical properties of **Pim-1 kinase inhibitor 13** is essential for its proper handling and use in experimental settings.

Property	Value	Reference
Molecular Weight	287.32 g/mol	[1]
Chemical Formula	C18H13N3O	[1]
CAS Number	79492-49-2	[1]
IC50 (Pim-1)	4.41 μ M	[1]
Appearance	Solid	
Solubility	Soluble in DMSO	[2][3]
Storage (Solid)	Room temperature (may vary)	[1]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Pim-1 kinase inhibitor 13** in dimethyl sulfoxide (DMSO). This concentration is a common starting point for subsequent dilutions for various in vitro assays.

Materials:

- **Pim-1 kinase inhibitor 13** (solid)
- Anhydrous/sterile Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Sonicator (optional)
- Calibrated analytical balance
- Pipettes

Procedure:

- Equilibrate: Allow the vial of **Pim-1 kinase inhibitor 13** to come to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh a precise amount of the inhibitor. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.873 mg of the compound.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} * \text{Volume (mL)} * \text{Molecular Weight (g/mol)} / 1000$
 - $\text{Mass (mg)} = 10 \text{ mM} * 1 \text{ mL} * 287.32 \text{ g/mol} / 1000 = 2.873 \text{ mg}$
- Dissolution: Add the appropriate volume of DMSO to the weighed inhibitor. For the example above, add 1 mL of DMSO.
- Mixing: Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. If necessary, sonicate for a few minutes to aid dissolution.
- Storage: The stock solution should be stored at -20°C or -80°C for long-term stability. It is highly recommended to aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.

Serial Dilution for Cell-Based Assays

This protocol outlines the preparation of working solutions from the 10 mM stock for use in cell-based assays. It is crucial to maintain a low final DMSO concentration in the culture medium to avoid solvent-induced cellular toxicity. A final DMSO concentration of 0.4% is a commonly used and generally well-tolerated concentration.^[3]

Materials:

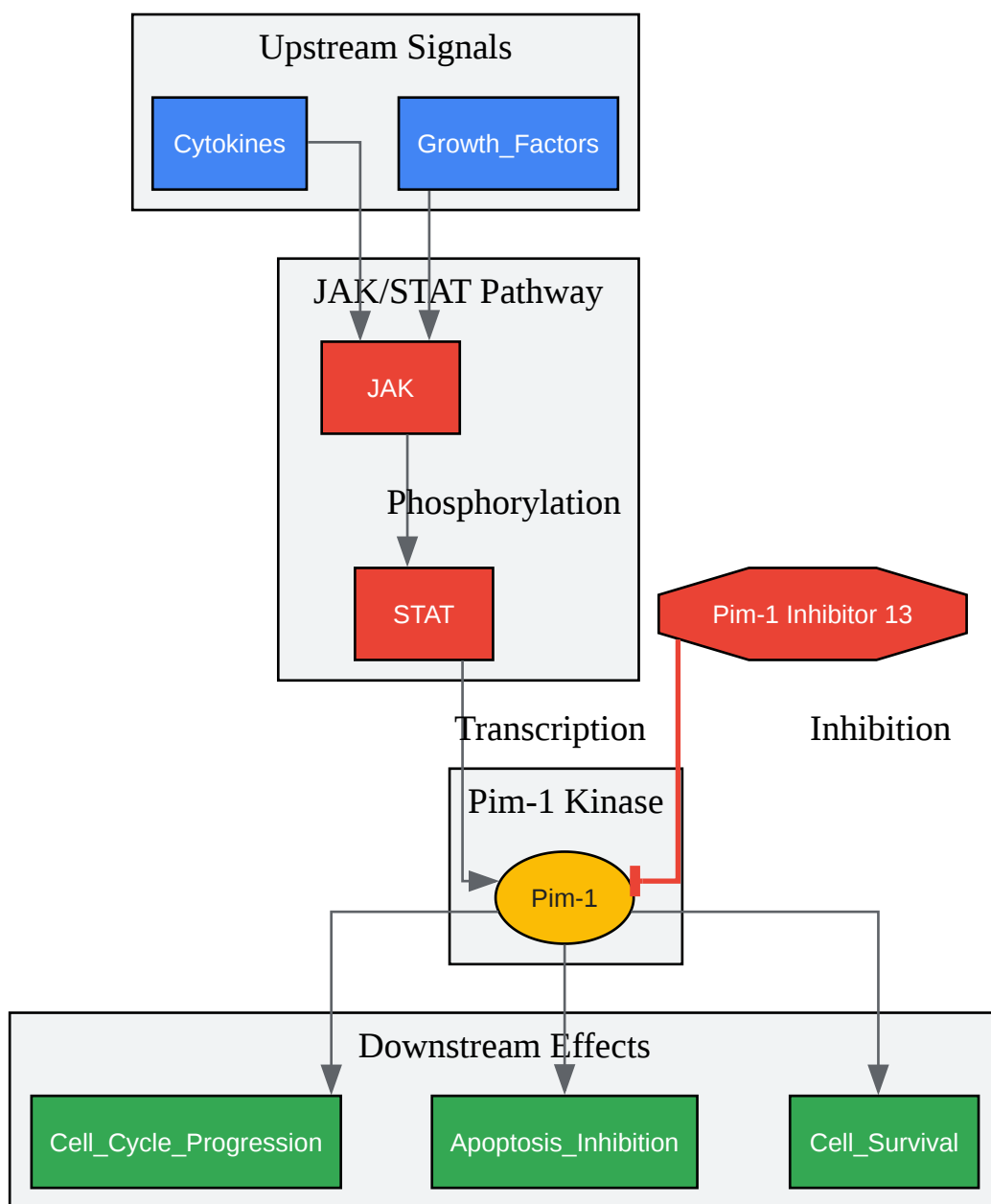
- 10 mM stock solution of **Pim-1 kinase inhibitor 13** in DMSO
- Sterile cell culture medium (e.g., RPMI-1640)^[3]
- Sterile microcentrifuge tubes or 96-well plates

Procedure:

- **Intermediate Dilutions in DMSO:** It is best practice to first perform serial dilutions of the high-concentration stock solution in DMSO before the final dilution into aqueous-based cell culture medium. This helps to prevent precipitation of the compound.
- **Final Dilution in Culture Medium:** Prepare the final working concentrations by diluting the intermediate DMSO solutions into the cell culture medium. For example, to achieve a final concentration of 10 μM with a final DMSO concentration of 0.1%, add 1 μL of a 10 mM stock solution to 999 μL of cell culture medium.
- **Control:** Always include a vehicle control in your experiments, which consists of the same final concentration of DMSO in the cell culture medium without the inhibitor.

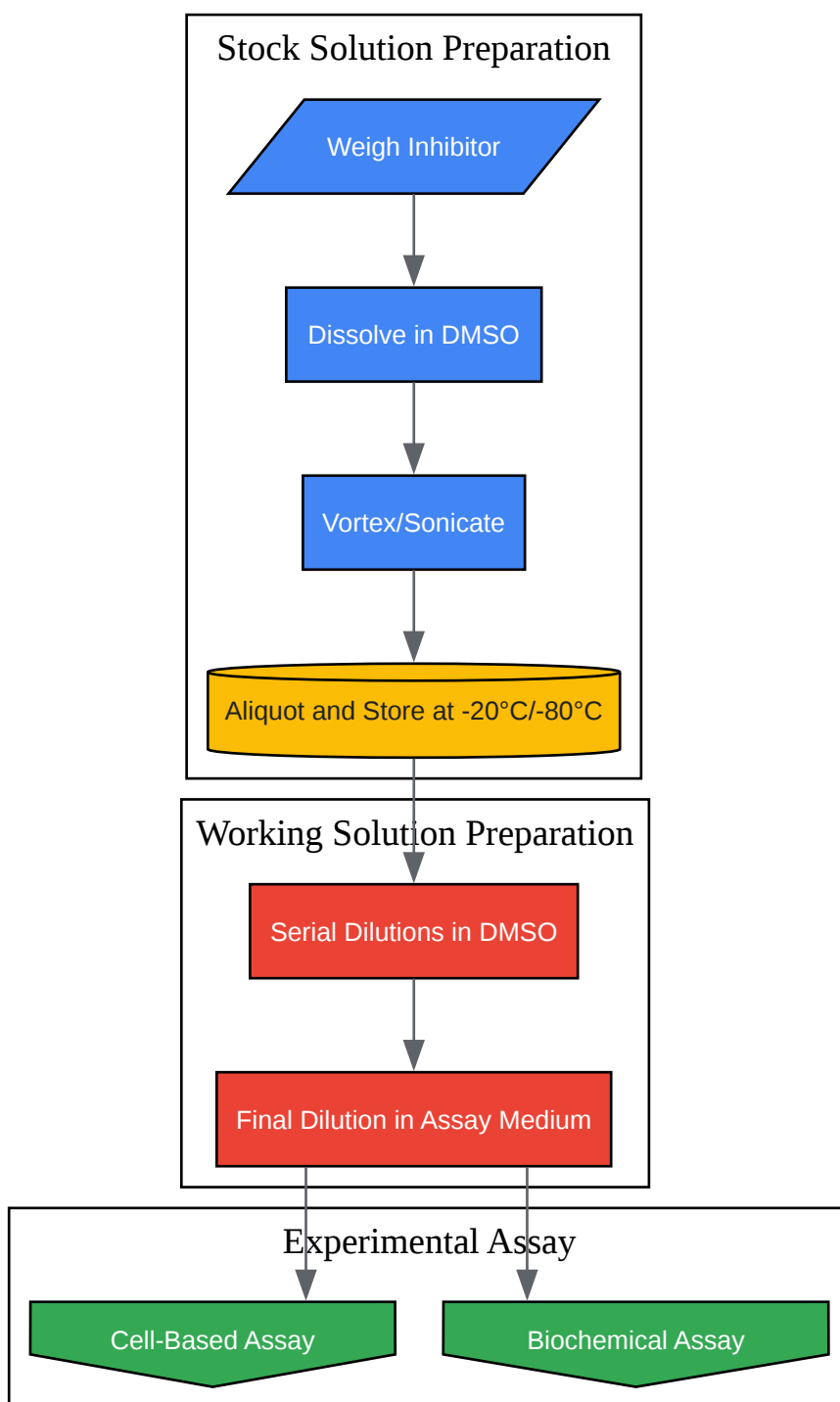
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the Pim-1 signaling pathway and the experimental workflow for preparing and using the **Pim-1 kinase inhibitor 13** stock solution.



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Caption: Pim-1 signaling pathway and the inhibitory action of inhibitor 13.



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Caption: Workflow for preparing and using **Pim-1 kinase inhibitor 13**.

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